

An In-depth Technical Guide to the Safety and Handling of Benzyltrimethylammonium Tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B7853725*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for **Benzyltrimethylammonium tribromide** (BTAT). Intended for laboratory personnel and professionals in drug development, this document outlines the chemical and physical properties, potential hazards, and detailed measures to ensure safe usage.

Chemical and Physical Properties

Benzyltrimethylammonium tribromide is a versatile reagent, appearing as a yellow to orange crystalline powder.^{[1][2]} It serves as a stable and manageable alternative to liquid bromine for various chemical transformations.^{[3][4]} Key physical and chemical properties are summarized in the table below.

Property	Value	References
CAS Number	111865-47-5	[1][2][5]
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	[1][2][5]
Molecular Weight	389.96 g/mol	[1][2]
Appearance	Yellow to orange crystalline powder	[1][2]
Melting Point	99-101 °C	[1][6]
Solubility	Slightly soluble in DMSO and Methanol.	[1]
Stability	Stable under normal conditions. It is noted to be light-sensitive and hygroscopic (absorbs moisture from the air).	[1]


Hazard Identification and Classification

Benzyltrimethylammonium tribromide is classified as a hazardous substance. All personnel handling this chemical must be thoroughly familiar with its potential risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1][5][7]
Serious Eye Irritation	2	H319: Causes serious eye irritation.[1][5][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1][5][7]

Signal Word: Warning[1][5][7]

Pictogram:

 alt text

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks associated with **Benzyltrimethylammonium tribromide**.

Handling

- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.
- Personal Protective Equipment (PPE): A comprehensive set of PPE is mandatory. This includes:
 - Eye Protection: Tightly fitting safety goggles or a face shield.[8]
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile).
 - Skin Protection: A lab coat or other protective clothing to prevent skin contact.[8]
 - Respiratory Protection: If dust formation is likely or ventilation is inadequate, a NIOSH-approved respirator is necessary.[8]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is used or stored.

Storage

- Container: Store in a tightly closed container to prevent moisture absorption and contamination.[8]
- Conditions: Keep in a cool, dry, and well-ventilated place, away from direct sunlight and incompatible materials.[1][8] The storage area should be secure and accessible only to authorized personnel.

- Incompatible Materials: Avoid contact with strong oxidizing agents.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[8]
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Accidental Release

- Containment: Isolate the spill area and prevent entry of unnecessary personnel.
- Cleanup: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[8]
- Ventilation: Ensure adequate ventilation during cleanup.[8]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products, which may include carbon oxides and nitrogen oxides.[8]

Toxicological and Ecological Information

Toxicological Data

There is a notable lack of quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), in publicly available literature and safety data sheets for **Benzyltrimethylammonium tribromide**.^[7] The primary health concerns are its irritant effects on the skin, eyes, and respiratory system.^{[1][5][7]}

Ecological Data

Similarly, comprehensive data on the ecological impact of **Benzyltrimethylammonium tribromide** is not readily available.^[7] It is recommended to prevent its release into the environment.

Experimental Protocols

Benzyltrimethylammonium tribromide is frequently used as a brominating agent in organic synthesis.^{[1][2][9]} Below is a general protocol for its use in a laboratory setting.

General Bromination Reaction Protocol

This protocol outlines a typical procedure for the bromination of an activated aromatic compound.

- Reaction Setup:
 - In a chemical fume hood, equip a round-bottom flask with a magnetic stirrer and a nitrogen inlet.
 - Dissolve the substrate in a suitable solvent (e.g., dichloromethane or acetic acid).

- Reagent Addition:
 - Slowly add a stoichiometric amount of **Benzyltrimethylammonium tribromide** to the stirred solution at room temperature. The reaction is often exothermic, and cooling may be necessary.
- Reaction Monitoring:
 - Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Workup:
 - Once the reaction is complete, quench the reaction mixture with an aqueous solution of a reducing agent (e.g., sodium thiosulfate) to consume any unreacted bromine.
 - Separate the organic layer, wash it with brine, and dry it over an anhydrous drying agent (e.g., sodium sulfate).
- Purification:
 - Remove the solvent under reduced pressure.
 - Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Visualized Workflows

The following diagrams, generated using Graphviz, illustrate key logical workflows for the safe handling and use of **Benzyltrimethylammonium tribromide**.



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Hazard Mitigation Workflow



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General Experimental Workflow

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